

Chrysophenine as a Direct Dye for Cellulose: A Technical Guide

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Compound of Interest

Compound Name: Chrysophenine

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Abstract

Chrysophenine, also known as Direct Yellow 12, is a water-soluble disazo stilbene dye widely utilized in the textile and paper industries for coloring cellulosic materials such as cotton, linen, and viscose.[1][2][3][4] Its classification as a direct dye signifies its ability to bind to cellulose fibers without the requirement of a mordant, simplifying the dyeing process.[2] This technical guide provides an in-depth analysis of **Chrysophenine's** application as a direct dye for cellulose, detailing its chemical and physical properties, the mechanism of its interaction with cellulosic substrates, experimental protocols for dyeing and fastness testing, and a summary of its performance characteristics.

Introduction

Chrysophenine (C.I. 24895) is a synthetic dye valued for its bright, reddish-yellow hue and its straightforward application on cellulosic fibers.[5] Its molecular structure, characterized by long, linear chains and the presence of sulfonate groups for water solubility, facilitates its affinity for the linear, polymeric structure of cellulose.[3][4] Understanding the technical aspects of its application is crucial for optimizing dyeing processes and ensuring the quality and durability of the final product.

Chemical and Physical Properties

Chrysophenine is a sodium salt of a disazo dye with the chemical formula $C_{30}H_{26}N_4Na_2O_8S_2$ and a molecular weight of 680.66 g/mol .[\[5\]](#) Key properties are summarized in Table 1.

Property	Value
Synonyms	Direct Yellow 12, Chrysophenine G, C.I. 24895 [1] [2] [6]
CAS Number	2870-32-8 [1] [6] [7]
Molecular Formula	$C_{30}H_{26}N_4Na_2O_8S_2$ [5]
Molecular Weight	680.66 g/mol [5]
Appearance	Deep yellow to orange powder [1] [6] [7]
Solubility	Soluble in water [2] [3] [7]

Table 1: Chemical and Physical Properties of **Chrysophenine**

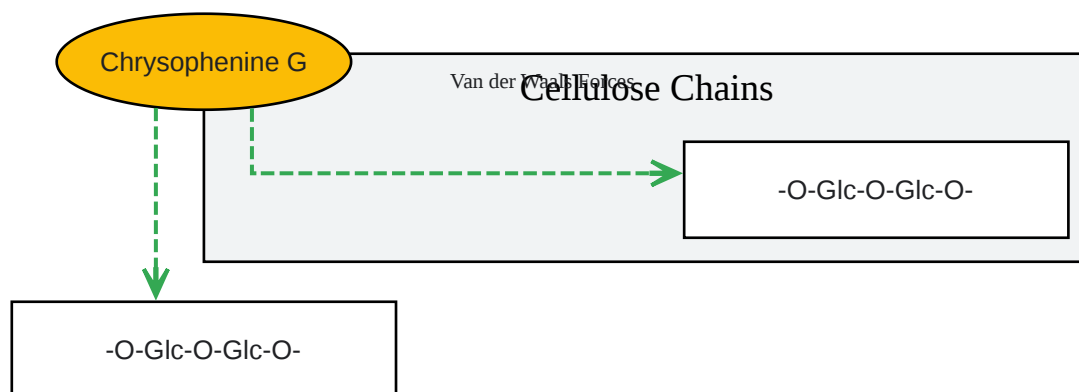
Mechanism of Dyeing

The affinity of **Chrysophenine** for cellulose is governed by a combination of intermolecular forces. The dyeing process involves the diffusion of the dye molecules from the aqueous solution into the amorphous regions of the cellulose fibers. The primary binding forces are:

- **Hydrogen Bonding:** The hydroxyl groups present on the cellulose polymer chain form hydrogen bonds with the nitrogen and oxygen atoms in the **Chrysophenine** molecule.
- **Van der Waals Forces:** The long, planar structure of the **Chrysophenine** molecule allows for close contact with the cellulose polymer, maximizing the effect of these weak, short-range attractive forces.

The presence of electrolytes, such as sodium chloride or sodium sulfate, in the dyebath is crucial for efficient dyeing. Cellulosic fibers acquire a negative surface charge in water, which would repel the anionic dye molecules. The electrolyte neutralizes this surface charge, reducing the electrostatic repulsion and allowing the dye molecules to approach and bind to the fiber.

Below is a diagram illustrating the key interactions between a **Chrysophenine G** molecule and cellulose chains.



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Caption: Interaction between **Chrysophenine G** and Cellulose.

Experimental Protocols

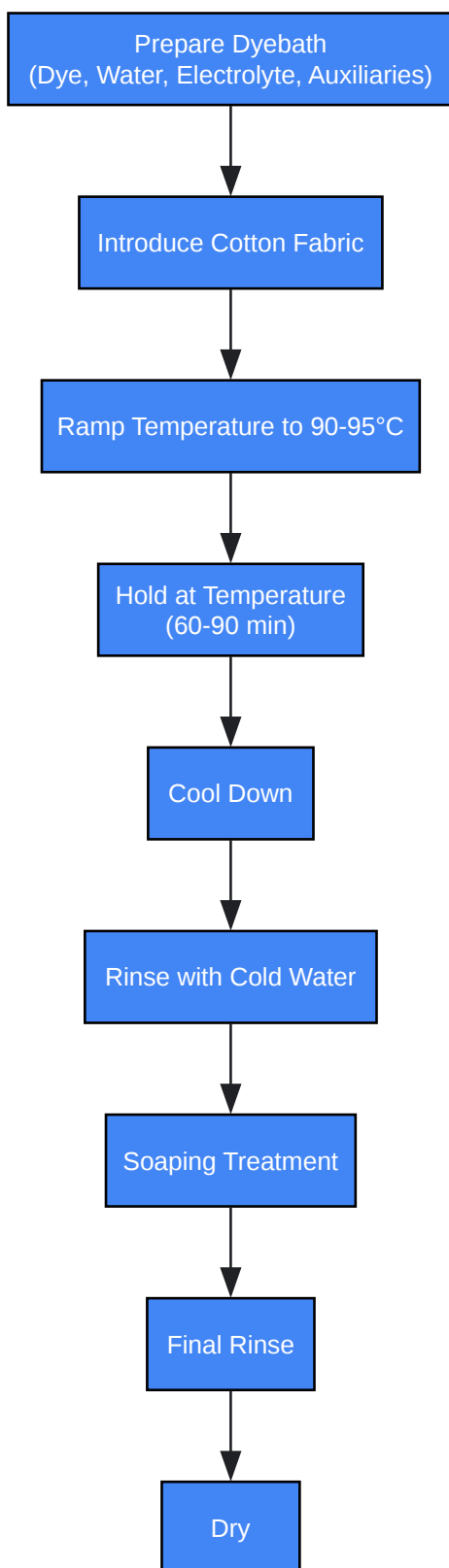
Dyeing Protocol for Cotton Fabric

This protocol describes a typical laboratory procedure for dyeing cotton fabric with **Chrysophenine G**.

- Preparation of Dyebath:
 - Calculate the required amount of **Chrysophenine G** based on the weight of the fabric (e.g., 1% on weight of fabric, owf).
 - Prepare a stock solution of the dye by dissolving it in distilled water.
 - In a beaker, add the required volume of dye stock solution to achieve the desired liquor ratio (e.g., 20:1).
 - Add a sequestering agent (e.g., 1 g/L) to complex any hardness ions in the water.
 - Add sodium chloride or anhydrous sodium sulfate as the electrolyte (e.g., 10-20 g/L). The amount can be adjusted based on the desired depth of shade.

- Add a wetting agent (e.g., 0.5 g/L) to ensure uniform wetting of the fabric.
- Dyeing Procedure:
 - Introduce the pre-wetted cotton fabric into the dyebath at room temperature.
 - Raise the temperature of the dyebath to 90-95°C over 30 minutes.
 - Maintain this temperature for 60-90 minutes, ensuring the fabric is fully immersed and agitated periodically.
 - Allow the dyebath to cool down to approximately 60°C.
- Rinsing and Aftertreatment:
 - Remove the fabric from the dyebath and rinse thoroughly with cold water until the water runs clear.
 - Perform a soaping treatment to remove unfixed dye and improve wash fastness. This typically involves washing the fabric in a 2 g/L soap solution at a near-boil for 15 minutes.
 - Rinse the fabric again with cold water and then dry.

The logical workflow for this dyeing process is illustrated in the following diagram.



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Caption: **Chrysophenine G** Dyeing Workflow for Cotton.

Evaluation of Dye Uptake

The percentage of dye exhaustion from the bath can be determined spectrophotometrically.

- Measure the initial absorbance of the dyebath at the wavelength of maximum absorbance (λ_{max}) for **Chrysophenine G**.
- After the dyeing process is complete, measure the absorbance of the residual dyebath.
- Calculate the dye uptake percentage using the following formula:

$$\text{Dye Uptake (\%)} = [(\text{Initial Absorbance} - \text{Final Absorbance}) / \text{Initial Absorbance}] \times 100$$

Fastness Testing

Light fastness is determined according to the ISO 105-B02 standard.

- A specimen of the dyed fabric is exposed to a xenon-arc lamp, which simulates natural daylight, under controlled conditions.
- A set of blue wool standards (rated 1 to 8, with 8 being the most lightfast) is exposed simultaneously.
- The light fastness of the specimen is assessed by comparing the degree of fading of the fabric to that of the blue wool standards. The rating corresponds to the blue wool standard that shows a similar degree of color change.

Wash fastness is evaluated based on the ISO 105-C10 standard.

- A specimen of the dyed fabric is stitched between two undyed fabrics (typically cotton and wool or a multifiber strip).
- The composite specimen is washed in a soap or soap/soda solution under specified conditions of temperature and time.
- After washing, rinsing, and drying, the change in color of the dyed specimen and the degree of staining on the adjacent undyed fabrics are assessed using grey scales. The grey scale

for color change ranges from 5 (no change) to 1 (severe change), and the grey scale for staining ranges from 5 (no staining) to 1 (severe staining).

Performance Data

The fastness properties of **Chrysophenine G** on cellulosic fibers are generally considered moderate to good, although values can vary depending on the dyeing process and the specific substrate.

Fastness Property	Test Method	Rating
Light Fastness	ISO 105-B02	2-5 (on a scale of 1-8)[8][9]
Wash Fastness (Color Change)	ISO 105-C10	1-3 (on a scale of 1-5)[8][9]
Wash Fastness (Staining)	ISO 105-C10	1-3 (on a scale of 1-5)[8][9]
Perspiration Fastness	-	3 (on a scale of 1-5)[8]

Table 2: Fastness Properties of **Chrysophenine G** on Cellulose Note: The range in fastness ratings reflects data from different sources and can be influenced by factors such as dye concentration, dyeing method, and the presence of after-treatments.

Conclusion

Chrysophenine remains a relevant direct dye for cellulosic materials due to its ease of application and vibrant color. While its wet fastness properties may not be as high as those of reactive dyes, they can be improved with appropriate after-treatments. For applications where high wash fastness is not the primary requirement, **Chrysophenine** offers a cost-effective and straightforward dyeing solution. Further research into optimizing dyeing parameters and exploring novel after-treatments could enhance its performance and expand its applications.

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